experimental protocol for synthesizing 2-(3-Methylphenoxy)propanohydrazide

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Compound of Interest

Compound Name:	*2-(3-Methylphenoxy)propanohydrazide*
CAS No.:	*90330-07-7*
Cat. No.:	*B1598756*

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An Application Guide to the Synthesis of **2-(3-Methylphenoxy)propanohydrazide**

Abstract

This document provides a comprehensive, two-step experimental protocol for the synthesis of **2-(3-Methylphenoxy)propanohydrazide**, a valuable intermediate for pharmaceutical and agrochemical research. The synthesis begins with a phase-transfer catalyzed O-acylation of 3-methylphenol with 2-chloropropionyl chloride to yield the intermediate ester, 2-(3-methylphenoxy)propanoate. This is followed by hydrazinolysis using hydrazine hydrate to produce the final hydrazide compound. This guide is intended for researchers in organic synthesis and drug development, offering detailed procedural steps, explanations of chemical principles, critical safety protocols, and methods for purification and characterization.

Introduction and Significance

Hydrazide derivatives are a cornerstone in medicinal chemistry, recognized for their broad spectrum of biological activities. **2-(3-Methylphenoxy)propanohydrazide** serves as a key building block for creating more complex molecules with potential therapeutic applications. The

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phenoxy-propanohydrazide scaffold is of particular interest due to its structural features, which can be readily modified to explore structure-activity relationships (SAR) in drug discovery programs.

The described synthetic pathway is designed for efficiency and scalability. The initial esterification is achieved under mild biphasic conditions using a phase-transfer catalyst, which enhances reaction rates and yields by facilitating the transport of the phenoxide ion into the organic phase.[1][2] The subsequent conversion of the ester to the hydrazide is a robust and high-yielding nucleophilic acyl substitution reaction.[3]

Overall Reaction Scheme

Step 1: Esterification



3-Methylphenol reacts with 2-chloropropionyl chloride in the presence of sodium hydroxide and a phase-transfer catalyst to form Ethyl 2-(3-methylphenoxy)propanoate.

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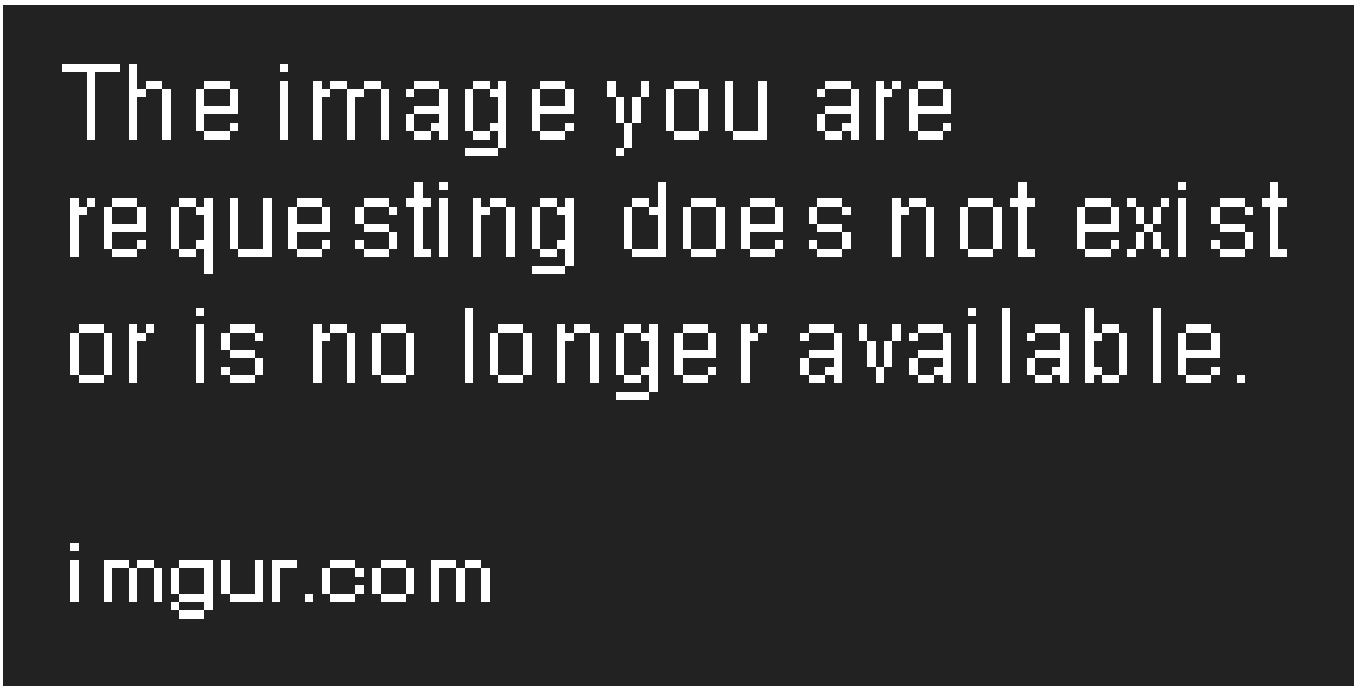
Step 2: Hydrazinolysis



The intermediate ester undergoes nucleophilic acyl substitution with hydrazine hydrate to yield the final product, **2-(3-Methylphenoxy)propanohydrazide**.

Critical Safety and Handling Precautions

This protocol involves hazardous chemicals that require strict adherence to safety procedures.

- Hydrazine Hydrate ($N_2H_4 \cdot H_2O$): This substance is highly corrosive, acutely toxic, a suspected human carcinogen, and can cause severe skin and eye damage.[4][5] All manipulations must be performed in a certified chemical fume hood.[5] Personal protective equipment (PPE), including a lab coat, chemical splash goggles, a face shield, and butyl rubber or nitrile gloves, is mandatory.[6][7] Avoid inhalation of vapors and any skin or eye contact.[6][8] In case of exposure, seek immediate medical attention.[5]

- 2-Chloropropionyl Chloride: This is a corrosive and lachrymatory (tear-inducing) substance. It reacts violently with water and alcohols. Handle only in a chemical fume hood with appropriate PPE.

- Sodium Hydroxide (NaOH): A strong base that is corrosive and can cause severe burns. Avoid contact with skin and eyes.

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- Solvents: Dichloromethane (CH_2Cl_2) is a suspected carcinogen. Toluene and Ethanol are flammable. Handle all solvents in a well-ventilated area or fume hood, away from ignition sources.

Materials and Equipment

Reagents

Reagent	Formula	MW (g/mol)	Purity	Supplier
3-Methylphenol (m-Cresol)	C_7H_8O	108.14	≥99%	Standard Supplier
2-Chloropropionyl chloride	$C_3H_4Cl_2O$	126.97	≥98%	Standard Supplier
Sodium Hydroxide (NaOH)	NaOH	40.00	≥97%	Standard Supplier
Tetrabutylammonium Bromide (TBABr)	$C_{16}H_{36}BrN$	322.37	≥98%	Standard Supplier
Dichloromethane (CH_2Cl_2)	CH_2Cl_2	84.93	ACS Grade	Standard Supplier
Hydrazine Hydrate (55-64%)	$N_2H_4·H_2O$	50.06	55%	Standard Supplier
Ethanol (EtOH)	C_2H_5OH	46.07	≥99.5%	Standard Supplier
Hydrochloric Acid (HCl)	HCl	36.46	1 M aq.	Standard Supplier
Sodium Bicarbonate ($NaHCO_3$)	$NaHCO_3$	84.01	Saturated aq.	Standard Supplier
Anhydrous Magnesium Sulfate ($MgSO_4$)	$MgSO_4$	120.37	Granular	Standard Supplier

Equipment

- Round-bottom flasks (100 mL, 250 mL)

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- Magnetic stirrer and stir bars
- Reflux condenser
- Addition funnel
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Melting point apparatus
- Fume hood
- Standard laboratory glassware

Experimental Protocol

Part A: Synthesis of 2-(3-Methylphenoxy)propanoate (Intermediate)

This procedure is adapted from established phase-transfer catalysis methods for esterifying phenols.[1][2]

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3-methylphenol (5.41 g, 50 mmol) and tetrabutylammonium bromide (0.81 g, 2.5 mmol) in 50 mL of dichloromethane.
- Base Addition: In a separate beaker, prepare a solution of sodium hydroxide (4.0 g, 100 mmol) in 40 mL of deionized water. Cool this solution in an ice bath and then add it to the flask containing the phenol.
- Acylation: Cool the biphasic mixture in the flask to 0-5 °C using an ice bath. Dissolve 2-chloropropionyl chloride (7.0 g, 55 mmol) in 20 mL of dichloromethane and add this solution to an addition funnel.

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- Reaction Execution: Add the 2-chloropropionyl chloride solution dropwise to the stirred reaction mixture over 30 minutes, ensuring the internal temperature does not exceed 10 °C. After the addition is complete, remove the ice bath and allow the mixture to stir vigorously at room temperature for 4-6 hours, or until TLC analysis indicates the consumption of 3-methylphenol.
- Work-up and Isolation:
  - Transfer the mixture to a separatory funnel. Separate the organic layer.
  - Wash the organic layer sequentially with 50 mL of 1 M HCl, 50 mL of saturated $NaHCO_3$ solution, and 50 mL of brine.
  - Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purification: The resulting crude oil, 2-(3-methylphenoxy)propanoate, can be purified by vacuum distillation or used directly in the next step if deemed sufficiently pure by ^1H NMR analysis.

Part B: Synthesis of 2-(3-Methylphenoxy)propanohydrazide (Final Product)

This step employs a standard hydrazinolysis protocol for converting esters to hydrazides.[3][9]

- Reaction Setup: Place the crude 2-(3-methylphenoxy)propanoate (assuming ~50 mmol theoretical yield) into a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Reagent Addition: Add 50 mL of ethanol to dissolve the ester. To this solution, add hydrazine hydrate (7.5 mL, ~150 mmol, 3 equivalents) dropwise. CAUTION: The addition may be exothermic.[9]
- Reaction Execution: Heat the reaction mixture to reflux and maintain for 8-12 hours. The progress of the reaction can be monitored by TLC. A white precipitate of the product may form as the reaction proceeds.

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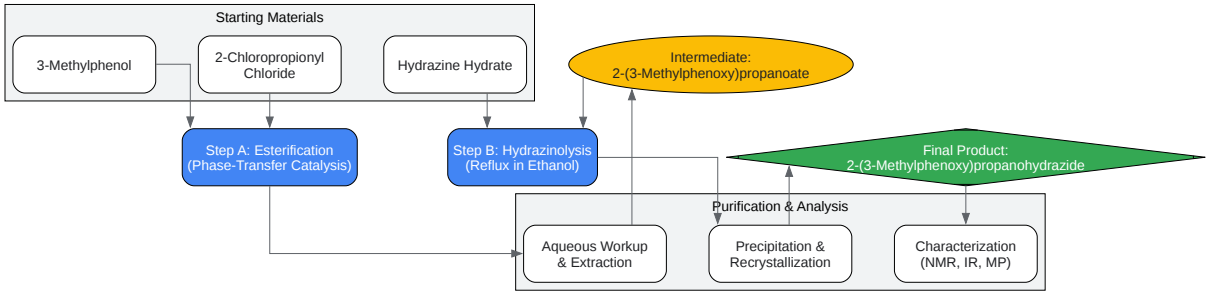
- Work-up and Isolation:
  - Cool the reaction mixture to room temperature, then place it in an ice bath for 1 hour to maximize precipitation.
  - Collect the solid product by vacuum filtration, washing the filter cake with a small amount of cold ethanol.
- Purification: The crude **2-(3-Methylphenoxy)propanohydrazide** can be purified by recrystallization from a suitable solvent system, such as ethanol/water or isopropanol, to yield a white crystalline solid. Dry the purified product under vacuum.

Workflow and Data Summary

Synthesis Workflow Diagram



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